

What is the molecular formula of arachidyl arachidate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arachidyl arachidate

Cat. No.: B1619625

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Technical Brief: Arachidyl Arachidate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **arachidyl arachidate**, a wax ester of significant interest in various scientific and industrial applications.

Chemical Identity and Formula

Arachidyl arachidate is a saturated wax ester formed from the esterification of arachidyl alcohol (1-eicosanol) and arachidic acid (eicosanoic acid)[1]. Both the alcohol and fatty acid components possess a 20-carbon backbone[2][3].

The key identifiers for this compound are summarized in the table below.

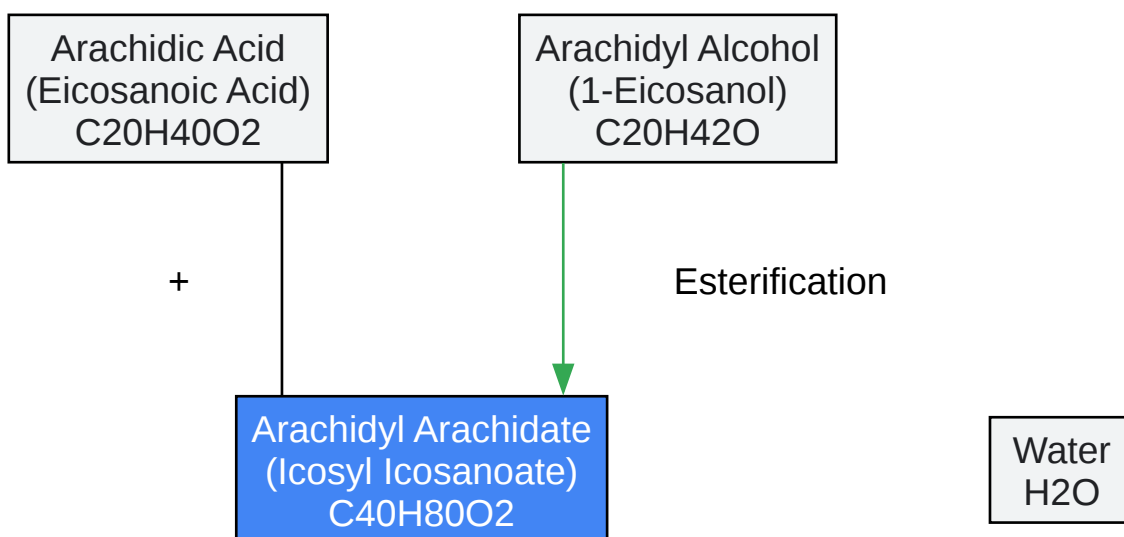
Identifier	Value	Source
Molecular Formula	C40H80O2	[4][5]
IUPAC Name	Icosyl icosanoate	
Synonyms	Eicosyl eicosanoate, n-Eicosyl n-eicosanoate, Eicosanoic acid, eicosyl ester	
CAS Number	22432-80-0	
Molecular Weight	593.06 g/mol	

Note: The compound arachidyl arachidonate is a different molecule with the molecular formula C40H72O2, derived from arachidonic acid and containing four double bonds.

Molecular Structure

Arachidyl arachidate consists of a 20-carbon fatty acid (arachidic acid) linked via an ester bond to a 20-carbon fatty alcohol (arachidyl alcohol). The absence of double bonds in its long hydrocarbon chains makes it a saturated molecule. This high degree of saturation confers hydrophobic properties, rendering it insoluble in water but soluble in organic solvents.

A logical diagram representing the formation of **arachidyl arachidate** is provided below.



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Caption: Formation of **arachidyl arachidate** from its acid and alcohol precursors.

This document is intended for informational purposes for a technical audience. The provided data is aggregated from publicly available chemical databases.

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References

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- To cite this document: BenchChem. [What is the molecular formula of arachidyl arachidate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619625#what-is-the-molecular-formula-of-arachidyl-arachidate]

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